

# A Technical Guide to 2-Ethylbenzenethiol: Structure, Isomers, and Physicochemical Properties

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## Compound of Interest

Compound Name: **2-Ethylbenzenethiol**

Cat. No.: **B1308049**

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This technical guide provides an in-depth analysis of **2-ethylbenzenethiol**, a significant organosulfur compound within the thiophenol class. The document details its structural formula, explores its various isomers, presents key physicochemical data in a comparative format, and outlines a general experimental protocol for its synthesis. This guide is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

## Structural Formula and Isomerism

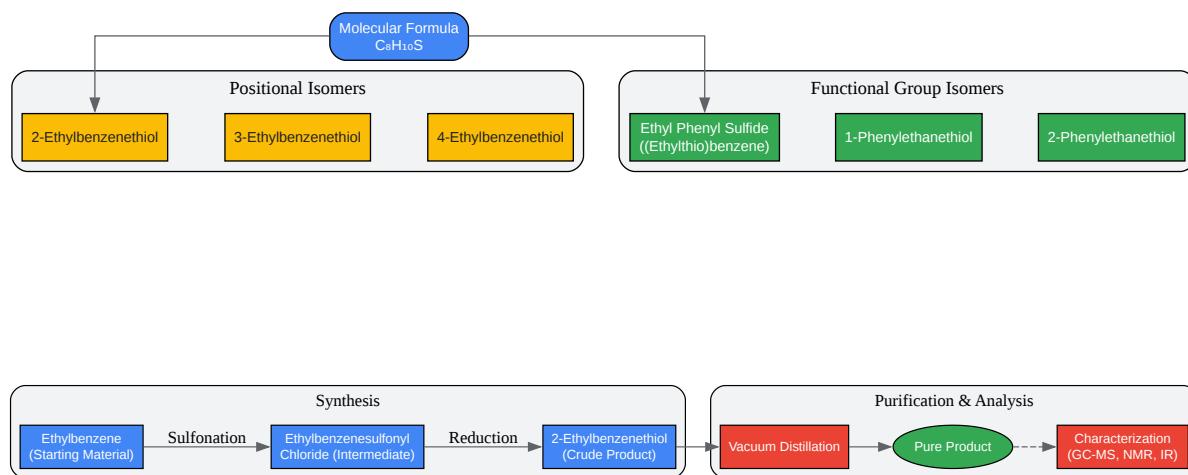
**2-Ethylbenzenethiol** is an aromatic thiol characterized by a benzene ring substituted with an ethyl group and a thiol (-SH) group at the ortho (1,2) positions.<sup>[1][2]</sup> Its molecular formula is C<sub>8</sub>H<sub>10</sub>S, and its molecular weight is approximately 138.23 g/mol.<sup>[1][3]</sup> The presence of these functional groups and their potential arrangements give rise to several structural isomers.

The isomers of C<sub>8</sub>H<sub>10</sub>S can be broadly categorized into two main types:

- Positional Isomers (Ethylbenzenethiols): These isomers differ in the relative positions of the ethyl and thiol groups on the benzene ring. They include the ortho (2-), meta (3-), and para (4-) substituted compounds.
- Functional Group Isomers: These isomers share the same molecular formula but have different connectivity and functional groups. Notable examples include:

- Ethyl Phenyl Sulfide ((Ethylthio)benzene): A thioether where the sulfur atom is bonded to both the phenyl ring and the ethyl group.[4]
- Phenylethanethiols: The thiol group is located on the ethyl side chain, as seen in 1-phenylethanethiol and 2-phenylethanethiol.[5][6]
- Dimethylthiophenol: Isomers containing two methyl groups and one thiol group on the benzene ring (e.g., 2,4-dimethylbenzenethiol).

The logical relationship between these primary isomers is illustrated in the diagram below.



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